

8-Iodoquinolin-3-ol chemical structure and properties

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Compound of Interest

Compound Name: 8-Iodoquinolin-3-ol

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An In-Depth Technical Guide to **8-Iodoquinolin-3-ol**: Synthesis, Properties, and Applications in Modern Research

Abstract

8-Iodoquinolin-3-ol is a halogenated heterocyclic compound built upon the 3-hydroxyquinoline scaffold. The strategic placement of an iodine atom at the 8-position and a hydroxyl group at the 3-position imparts a unique combination of electronic and steric properties, making it a valuable building block in medicinal chemistry and materials science. This guide provides a comprehensive technical overview of **8-Iodoquinolin-3-ol**, detailing its chemical structure, physicochemical properties, a robust synthesis protocol with mechanistic insights, and its current and potential applications for researchers, chemists, and drug development professionals.

Molecular Profile and Physicochemical Properties

The structure of **8-Iodoquinolin-3-ol** is characterized by a quinoline core, which is a bicyclic aromatic system composed of a benzene ring fused to a pyridine ring. The key functional groups—a hydroxyl (-OH) at the C3 position and an iodine (-I) at the C8 position—are critical to its reactivity and utility as a chemical intermediate.

Chemical Structure:

- IUPAC Name: **8-Iodoquinolin-3-ol**
- Chemical Formula: C₉H₆INO
- Molecular Weight: 271.05 g/mol
- CAS Number: 1211590-05-9

The hydroxyl group acts as a hydrogen bond donor and can be derivatized, while the bulky, lipophilic iodine atom serves as an excellent handle for transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), enabling the construction of complex molecular architectures.

Physicochemical Data Summary

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ INO	[1]
Molecular Weight	271.05 g/mol	[1]
Appearance	Solid (predicted)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Expected to be soluble in polar organic solvents like DMSO, DMF, and alcohols.	N/A
LogP (calculated)	2.9 - 3.2	N/A

Note: Experimental physicochemical data for **8-Iodoquinolin-3-ol** is not widely published. The information provided is based on its chemical structure and data for analogous compounds.

Synthesis and Functionalization

A reliable and regioselective synthesis of **8-Iodoquinolin-3-ol** can be achieved via the electrophilic iodination of 3-hydroxyquinoline. This approach leverages the electron-rich nature of the quinoline ring, activated by the hydroxyl group, to direct the substitution.

Protocol: Electrophilic Iodination of 3-Hydroxyquinoline

This protocol employs N-Iodosuccinimide (NIS) as a mild and efficient iodinating agent, offering high yields and straightforward purification.

Step-by-Step Methodology:

- **Reaction Setup:** In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-hydroxyquinoline (1.0 eq.) in anhydrous dichloromethane (DCM) or acetonitrile.
- **Reagent Addition:** To the stirred solution, add N-Iodosuccinimide (1.1 eq.) portion-wise at 0 °C. The reaction is typically performed at a low temperature initially to control the reaction rate and minimize potential side products.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction's progress by Thin-Layer Chromatography (TLC) using a suitable eluent system (e.g., 30% ethyl acetate in hexanes) until the starting material is consumed.
- **Quenching and Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to neutralize any unreacted NIS and iodine. Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- **Isolation:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford pure **8-Iodoquinolin-3-ol**.

- Characterization: Confirm the identity and purity of the final compound using ^1H NMR, ^{13}C NMR, and Mass Spectrometry.[2][3]

Causality and Self-Validation:

- Expertise: NIS is chosen over harsher reagents like I_2/HNO_3 to prevent over-iodination and oxidation of the sensitive hydroxyl group. The succinimide byproduct is highly polar and easily removed during the aqueous work-up.
- Trustworthiness: The protocol's success is validated at each stage. TLC monitoring provides a clear endpoint for the reaction. The distinct color change during the sodium thiosulfate quench (disappearance of iodine's brown/yellow color) confirms the neutralization of the iodinating agent. Spectroscopic analysis of the final product provides definitive structural confirmation.

Synthesis Workflow Diagram

Caption: Step-by-step workflow for the synthesis of **8-Iodoquinolin-3-ol**.

Applications in Research and Drug Development

The 8-hydroxyquinoline scaffold and its derivatives are recognized as "privileged structures" in medicinal chemistry due to their wide range of biological activities, including antimicrobial, anticancer, and anti-neurodegenerative properties.[4][5][6][7] **8-Iodoquinolin-3-ol** serves as a key intermediate for expanding on this chemical space.

Scaffold for Novel Therapeutics

The true power of **8-Iodoquinolin-3-ol** in drug discovery lies in its capacity for synthetic elaboration. The C-I bond is a versatile functional handle for creating new carbon-carbon and carbon-heteroatom bonds.

- Kinase Inhibitors: The quinoline nucleus is a core component of numerous FDA-approved kinase inhibitors. The 8-iodo position can be functionalized via Suzuki or Sonogashira coupling to introduce moieties that target the solvent-front region or other specific pockets of the ATP-binding site, enhancing potency and selectivity.

- **Antimicrobial and Antiviral Agents:** Halogenated quinolines have a long history as anti-infective agents.[8][9] The 8-iodo group increases lipophilicity, which can improve cell membrane penetration. Furthermore, the iodine can participate in halogen bonding—a specific non-covalent interaction—with target proteins to improve binding affinity.[10]
- **Anticancer Agents:** Derivatives of 8-hydroxyquinoline have demonstrated potent antitumor activity.[11][12] The ability to diversify the 8-position of **8-Iodoquinolin-3-ol** allows for the systematic exploration of structure-activity relationships (SAR) to develop novel cytotoxic agents.

Logical Framework for Drug Design

The use of **8-Iodoquinolin-3-ol** as a starting point for library synthesis follows a clear, logical progression.



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Caption: Drug discovery workflow starting from **8-Iodoquinolin-3-ol**.

Probes for Chemical Biology and Materials Science

The fluorescent nature of the quinoline core makes its derivatives suitable for applications beyond therapeutics. The heavy iodine atom can influence the photophysical properties, potentially leading to the development of novel phosphorescent materials or imaging agents. Its ability to chelate metals also makes it a candidate for developing chemical sensors.[4][13]

Conclusion and Future Outlook

8-Iodoquinolin-3-ol represents a highly valuable, yet underexplored, chemical building block. While the broader class of 8-hydroxyquinolines is well-studied, this specific isomer offers a distinct platform for innovation. Its robust synthesis and the versatility of the carbon-iodine bond provide a direct route to novel chemical libraries. Future research will likely focus on exploiting this scaffold to develop next-generation kinase inhibitors, potent anti-infective agents, and advanced functional materials. The continued exploration of its reaction chemistry and

biological activity is essential for unlocking its full potential in both academic and industrial research settings.

References

- Insights of 8-Hydroxyquinolines: A Novel Target in Medicinal Chemistry. (2021). ResearchGate. [\[Link\]](#)
- Novel Antimicrobial 8-Hydroxyquinoline-Based Agents: Current Development, Structure–Activity Relationships, and Perspectives. (2021). ResearchGate. [\[Link\]](#)
- Iodoquinol. NIST WebBook. National Institute of Standards and Technology. [\[Link\]](#)
- 8-Hydroxyquinoline. Wikipedia. [\[Link\]](#)
- 8-Hydroxyquinoline. PubChem. [\[Link\]](#)
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2020). Molecules. [\[Link\]](#)
- Evaluation of 8-Hydroxyquinoline Derivatives as Hits for Antifungal Drug Design. (2021). Pharmaceuticals. [\[Link\]](#)
- Synthesis of 8-hydroxyquinoline derivatives as novel antitumor agents. (2007). Bioorganic & Medicinal Chemistry Letters. [\[Link\]](#)
- Synthesis, Biological Properties, and Molecular Docking Study of Novel 1,2,3-Triazole-8-quinolinol Hybrids. (2020). ACS Omega. [\[Link\]](#)
- 5,7-Diiodo-8-hydroxyquinoline. PubChem. [\[Link\]](#)
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2020). MDPI. [\[Link\]](#)
- Chemical Properties of 8-Hydroxyquinoline (CAS 148-24-3). Cheméo. [\[Link\]](#)
- Synthesis method of 8-hydroxyquinoline.

- NMR study of O and N, O-substituted 8-quinolinol derivatives. (2014). Magnetic Resonance in Chemistry. [\[Link\]](#)
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2020). PubMed. [\[Link\]](#)
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2020). PubMed. [\[Link\]](#)
- 8-Hydroxyquinoline and its Derivatives: Synthesis and Applications. SciSpace. [\[Link\]](#)
- Novel Antimicrobial 8-Hydroxyquinoline-Based Agents: Current Development, Structure-Activity Relationships, and Perspectives. (2021). PubMed. [\[Link\]](#)

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Sources

- 1. 3-Iodoquinolin-4-ol AldrichCPR 64965-48-6 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 2. NMR study of O and N, O-substituted 8-quinolinol derivatives - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. 8-Hydroxyquinoline(148-24-3) 1H NMR [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 4. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 5. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 6. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 7. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 8. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 9. Novel Antimicrobial 8-Hydroxyquinoline-Based Agents: Current Development, Structure-Activity Relationships, and Perspectives - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 10. Synthesis, Biological Properties, and Molecular Docking Study of Novel 1,2,3-Triazole-8-quinolinol Hybrids - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Synthesis of 8-hydroxyquinoline derivatives as novel antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. scispace.com [scispace.com]
- 13. 8-Hydroxyquinoline - Wikipedia [en.wikipedia.org]
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